

Boiling point and density of 2,3-Dichloropropionitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2,3-Dichloropropionitrile*

Cat. No.: *B1359809*

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An In-Depth Technical Guide to the Physicochemical Properties of **2,3-Dichloropropionitrile**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount. This guide provides a detailed overview of the boiling point and density of **2,3-Dichloropropionitrile**, a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.[\[1\]](#)

Physicochemical Data of **2,3-Dichloropropionitrile**

2,3-Dichloropropionitrile is a colorless to pale yellow liquid at room temperature with a sharp, irritating odor.[\[1\]](#) It is soluble in organic solvents like benzene, ethanol, and chloroform but is insoluble in water.[\[2\]](#)[\[3\]](#)[\[4\]](#) The key physical properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	62-63 °C	at 13 mmHg[2][5]
61 °C	at 13 mm[6]	
60 °C	at 1.72 kPa[2][3][4]	
Density	1.35 g/cm ³	Not specified
1.34 g/cm ³	Not specified	
Molecular Weight	123.97 g/mol	
CAS Number	2601-89-0	

Experimental Protocols

Determination of Boiling Point (Thiele Tube Method)

A standard method for determining the boiling point of a small quantity of liquid is the Thiele tube method.[7]

Materials:

- **2,3-Dichloropropionitrile** sample
- Thiele tube
- Mineral oil
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount (approximately 0.5 mL) of **2,3-Dichloropropionitrile** to the small test tube.
- Place the capillary tube into the test tube with the open end down.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, immersing the bulb and sample in the oil.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[7]



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Workflow for Boiling Point Determination using a Thiele Tube.

Determination of Density

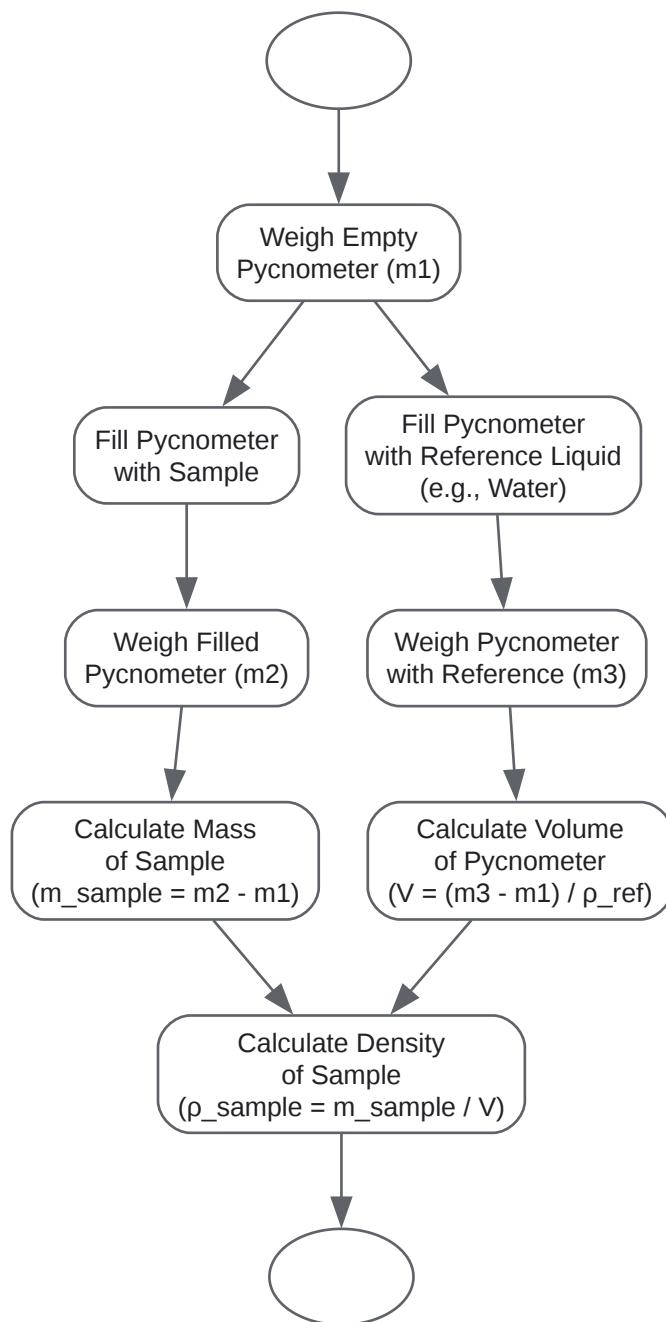
The density of a liquid can be determined by measuring its mass and volume.

Materials:

- **2,3-Dichloropropionitrile** sample
- Pycnometer (or a graduated cylinder and analytical balance for a less precise measurement)
- Analytical balance
- Water bath (optional, for temperature control)

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty pycnometer on an analytical balance and record its mass (m1).
- Fill the pycnometer with **2,3-Dichloropropionitrile**, ensuring no air bubbles are trapped.
- If temperature control is required, place the filled pycnometer in a water bath until it reaches the desired temperature.
- Carefully dry the outside of the pycnometer and weigh it again to get the mass of the pycnometer and the sample (m2).
- The mass of the **2,3-Dichloropropionitrile** is (m2 - m1).
- To determine the volume, empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., deionized water) at the same temperature.
- Weigh the pycnometer filled with the reference liquid (m3). The mass of the reference liquid is (m3 - m1).
- Calculate the volume of the pycnometer (V) using the density of the reference liquid (ρ_{ref}):
$$V = (m3 - m1) / \rho_{\text{ref}}$$
- The density of the **2,3-Dichloropropionitrile** (ρ_{sample}) is then calculated as: $\rho_{\text{sample}} = (m2 - m1) / V$.



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Logical Flow for Density Determination using a Pycnometer.

Synthesis of 2,3-Dichloropropionitrile

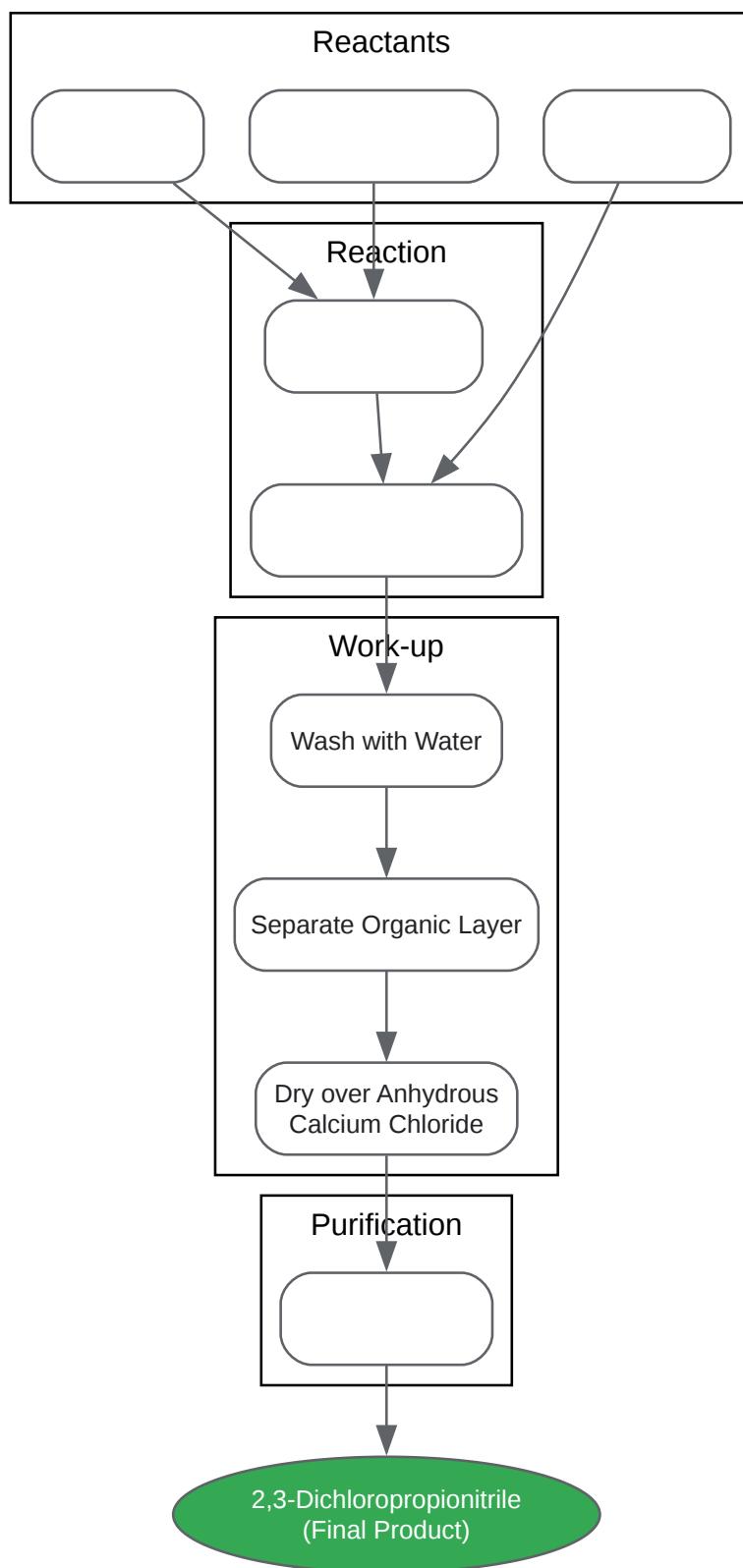
A common method for the synthesis of **2,3-Dichloropropionitrile** is through the chlorination of acrylonitrile.[\[6\]](#)[\[8\]](#)

Materials:

- Acrylonitrile
- Pyridine
- Chlorine gas
- Anhydrous calcium chloride
- Water
- Reaction vessel with cooling capabilities
- Gas inlet tube
- Distillation apparatus

Procedure:

- In a water-cooled reaction vessel, prepare a mixture of 55 g of acrylonitrile and 14 g of pyridine.[6]
- Bubble chlorine gas through the mixture. Continue the introduction of chlorine until the total weight of the mixture has increased by 71 g.[6]
- Transfer the reaction mixture to a separatory funnel and wash it with water.
- Separate the organic layer and decant the aqueous layer.
- Dry the organic layer over anhydrous calcium chloride.[6]
- Purify the crude product by distillation. The fraction boiling at 61°C at 13 mm Hg is collected as **2,3-Dichloropropionitrile**.[6] The expected yield is approximately 95%.[6]



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Synthesis Workflow for **2,3-Dichloropropionitrile**.

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